

Application Note: N-Alkylation of 4-Fluoropyridin-2(1H)-one

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Compound of Interest

Compound Name: 4-Fluoropyridin-2-ol

Cat. No.: B1296432

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Audience: Researchers, scientists, and drug development professionals.

Introduction

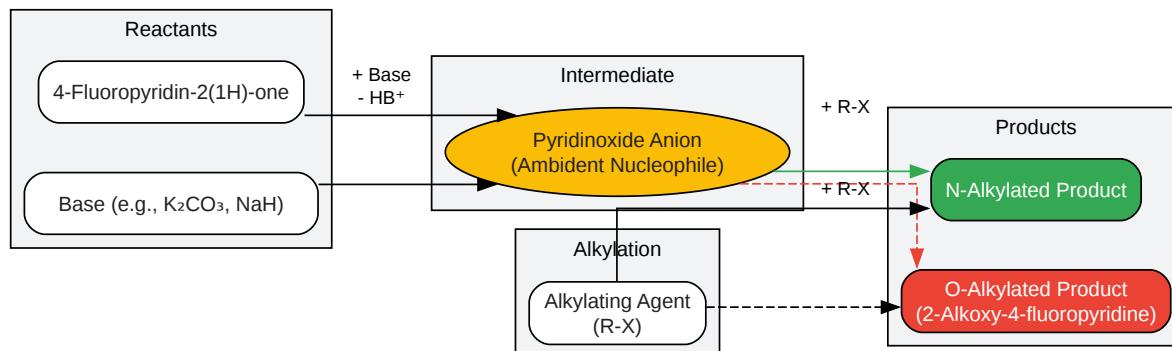
N-alkylated 2-pyridones are crucial scaffolds in medicinal chemistry, appearing in a wide array of pharmaceutical compounds. The introduction of a fluorine atom at the 4-position can significantly modulate a molecule's physicochemical properties, such as basicity and metabolic stability. 4-Fluoropyridin-2(1H)-one is an ambident nucleophile, meaning it can undergo alkylation at either the nitrogen (N-alkylation) or the oxygen (O-alkylation) atom. Achieving high regioselectivity for N-alkylation is often a critical challenge in the synthesis of target molecules. This document provides an overview of common N-alkylation strategies, a detailed experimental protocol, and a summary of reaction conditions to guide researchers in this synthetic transformation.

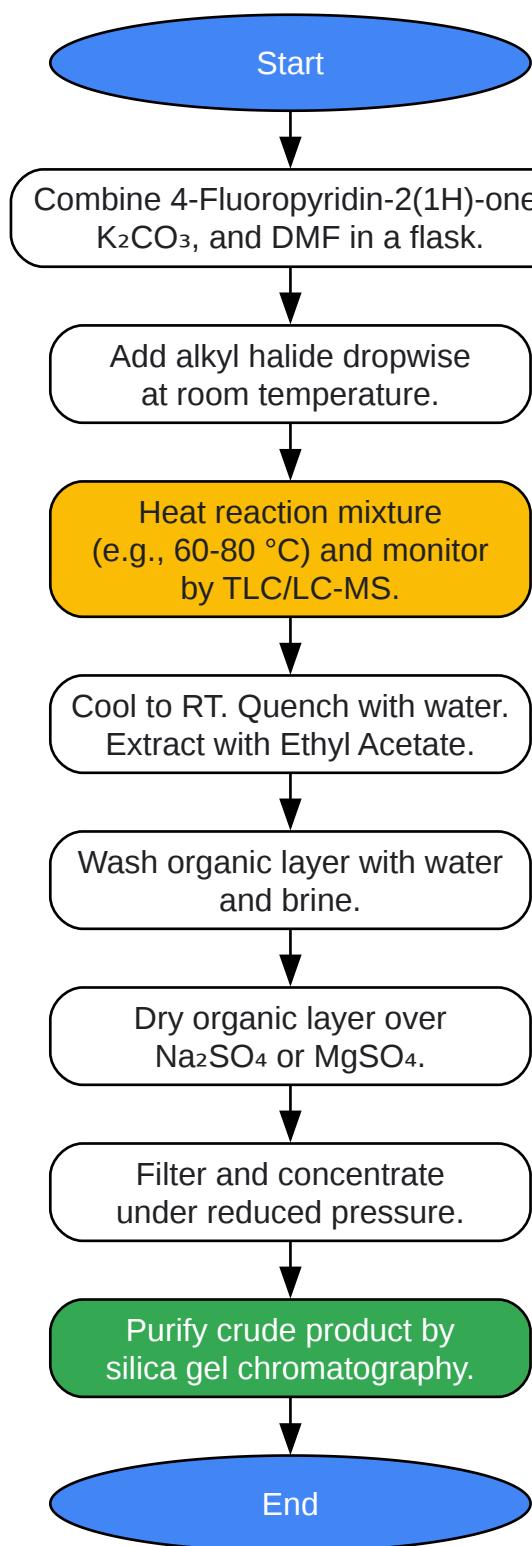
The regioselectivity of the alkylation is influenced by several factors, including the choice of base, solvent, electrophile (alkylating agent), and reaction temperature.^[1] Harder electrophiles and conditions that favor ionic intermediates (polar aprotic solvents) tend to promote O-alkylation, while softer electrophiles and conditions that favor covalent character can lead to preferential N-alkylation.

General Reaction Pathway

The N-alkylation of 4-Fluoropyridin-2(1H)-one typically proceeds by deprotonation with a suitable base to form a pyridinoxide anion. This ambident anion can then react with an

alkylating agent (R-X) at either the nitrogen or oxygen atom.





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References

- 1. researchgate.net [researchgate.net]
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